

A Comprehensive Technical Guide to p-Toluidine Hydrochloride

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Compound of Interest

Compound Name: *p-Toluidine hydrochloride*

Cat. No.: B147532

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **p-Toluidine hydrochloride**, a significant chemical intermediate in various industrial and research applications. This document outlines its chemical and physical properties, synthesis, analytical methodologies, and toxicological profile, presenting data in a clear and accessible format for professionals in the fields of chemistry and drug development.

Core Chemical and Physical Properties

p-Toluidine hydrochloride, also known as 4-methylaniline hydrochloride, is the hydrochloride salt of p-toluidine.^{[1][2]} It is a versatile compound used extensively in the synthesis of dyes, pharmaceuticals, and agrochemicals.^{[3][4]}

Table 1: Chemical Identifiers and Properties of **p-Toluidine Hydrochloride**

Identifier/Property	Value
CAS Number	540-23-8 [1] [2] [5]
Molecular Weight	143.61 g/mol [1] [2] [6]
Molecular Formula	C ₇ H ₉ N·HCl [1] [7] [8]
Synonyms	4-Methylaniline hydrochloride, 4-Aminotoluene hydrochloride [2] [5]
Appearance	White to off-white or light brown crystals/crystalline powder [9]
Melting Point	243-245 °C (decomposes) [8] [9]
Solubility	Soluble in water, ethanol, and ether [10]

Synthesis and Industrial Preparation

The industrial synthesis of **p-toluidine hydrochloride** is typically achieved through the reaction of p-toluidine with hydrochloric acid.

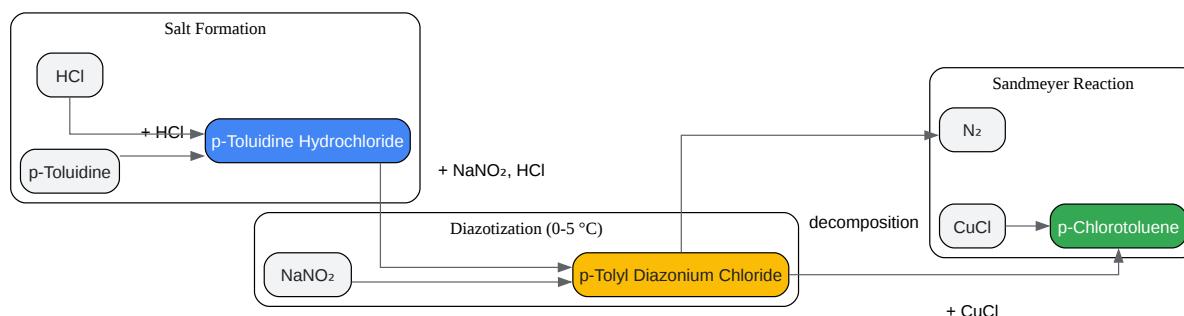
Experimental Protocol: Laboratory Scale Synthesis of p-Toluidine Hydrochloride

This protocol describes the straightforward acid-base reaction to form the hydrochloride salt.

- **Dissolution:** Dissolve p-toluidine in a suitable solvent, such as diethyl ether or ethanol.
- **Acidification:** Slowly add a stoichiometric amount of concentrated hydrochloric acid to the stirred p-toluidine solution. The reaction is exothermic and should be controlled by cooling in an ice bath.
- **Precipitation:** The **p-toluidine hydrochloride** will precipitate out of the solution as a white solid.
- **Isolation:** Collect the precipitate by filtration.

- Purification: Wash the collected solid with a small amount of cold solvent to remove any unreacted starting materials.
- Drying: Dry the purified **p-toluidine hydrochloride** in a vacuum oven.

A common industrial application of **p-toluidine hydrochloride** is as an intermediate in the Sandmeyer reaction to produce compounds like p-chlorotoluene.



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Caption: Synthesis of p-Chlorotoluene from p-Toluidine via Diazotization.

Analytical Methodologies

The purity and analysis of p-toluidine and its isomers are crucial for quality control in industrial processes. High-performance liquid chromatography (HPLC) is a common and effective method for this purpose.

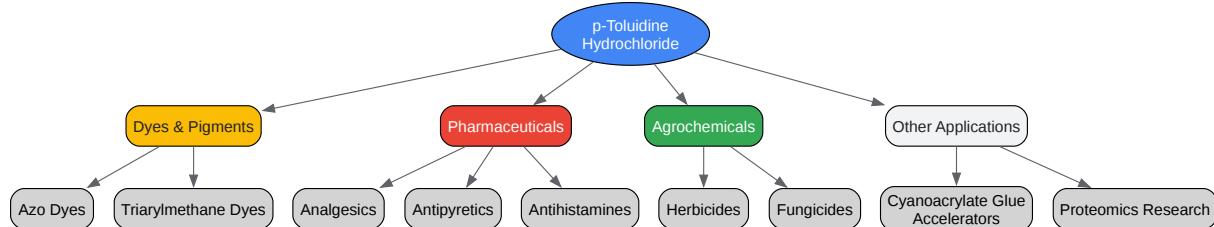
Experimental Protocol: HPLC Separation of Toluidine Isomers

This protocol provides a general framework for the separation of o-, m-, and p-toluidine isomers.

- Column: A core-shell mixed-mode reversed-phase cation-exchange column (e.g., Coresep 100) is effective for separating these closely related isomers.[11]
- Mobile Phase: A typical mobile phase consists of a mixture of acetonitrile (ACN) and an aqueous buffer (e.g., ammonium formate at a specific pH). The retention time can be controlled by adjusting the ACN concentration, buffer concentration, and pH.[11]
- Detection: UV detection at 275 nm is suitable for these aromatic compounds.[11]
- Sample Preparation: Dissolve the toluidine hydrochloride sample in the mobile phase and filter it before injection.
- Analysis: The separated isomers are quantified by comparing their peak areas to those of known standards. This method is robust and can be adapted for various matrices, including reaction mixtures and biological fluids.[11]

Applications in Research and Industry

p-Toluidine hydrochloride is a key building block in several sectors.



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Caption: Major Applications of **p-Toluidine Hydrochloride**.

- Dye and Pigment Industry: It is a precursor for the synthesis of various dyes, including azo and triarylmethane dyes.[1][4]
- Pharmaceuticals: It serves as a starting material for the synthesis of analgesics, antipyretics, and antihistamines.[3]
- Agrochemicals: It is used in the production of herbicides, fungicides, and insecticides.[3]
- Adhesives: It is a component of accelerators for cyanoacrylate glues.[12]
- Research: In proteomics research, it is used as a toluene derivative.[2]

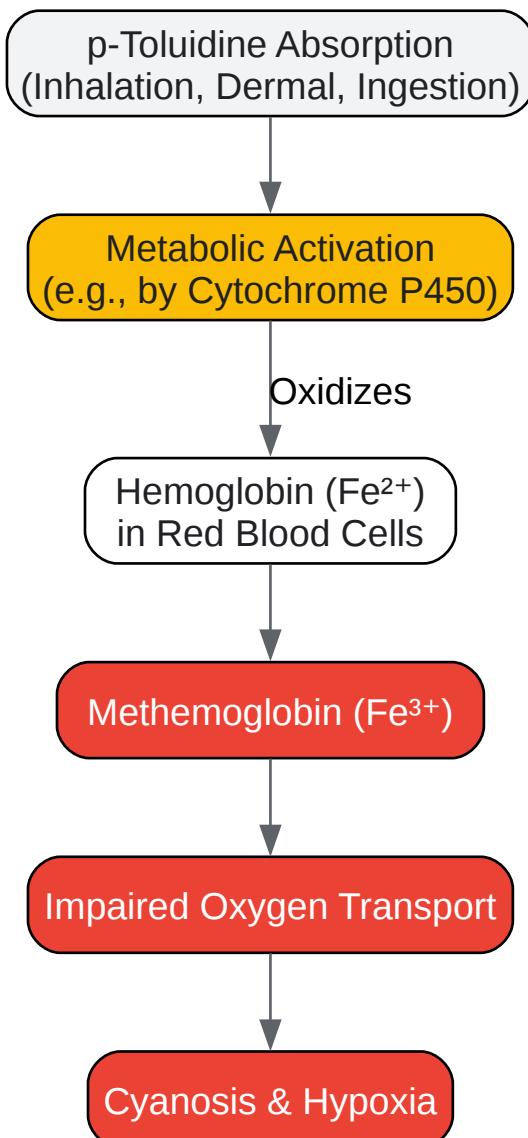
Toxicological Profile and Safety

p-Toluidine hydrochloride is a hazardous substance and requires careful handling.

Table 2: Toxicological Data for **p-Toluidine Hydrochloride**

Effect	Observation
Acute Toxicity (Oral, Rat LD ₅₀)	656-760 mg/kg[1]
Acute Toxicity (Dermal)	Toxic in contact with skin
Acute Toxicity (Inhalation)	Toxic if inhaled[13]
Carcinogenicity	Suspected of causing cancer[13]
Skin Sensitization	May cause an allergic skin reaction[13]
Primary Target Organs	Blood, liver, kidney, lung[5]
Primary Toxic Mechanism	Methemoglobin formation[1]

The primary mechanism of toxicity for p-toluidine is the induction of methemoglobinemia.[1][7] This occurs when the ferrous iron (Fe²⁺) in hemoglobin is oxidized to ferric iron (Fe³⁺), rendering the hemoglobin unable to transport oxygen effectively. This can lead to cyanosis and, in severe cases, systemic toxicity.[1][7]



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Caption: Toxicological Pathway of p-Toluidine Leading to Methemoglobinemia.

Due to its hazardous nature, appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling **p-toluidine hydrochloride**. Work should be conducted in a well-ventilated area.[13]

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